

An In-depth Technical Guide to the Safe Handling of 4'-Aminooctanophenone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4'-Aminooctanophenone

CAS No.: 63884-78-6

Cat. No.: B1215662

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Introduction

4'-Aminooctanophenone is a chemical compound utilized primarily in research and development settings.[1] As with many specialized research chemicals, comprehensive safety and toxicological data for **4'-Aminooctanophenone** specifically are not extensively published. Therefore, this guide has been developed by synthesizing data from Safety Data Sheets (SDS) of structurally analogous compounds, such as 4'-Aminoacetophenone and 4-Aminobenzophenone, alongside established principles of laboratory safety. This approach, known as "read-across," is a scientifically accepted method for predicting the hazard profile of a substance when specific data is unavailable.

This document is intended for researchers, scientists, and drug development professionals. It provides a detailed framework for the safe handling, storage, and disposal of **4'-Aminooctanophenone**, grounded in authoritative safety protocols and an understanding of chemical reactivity. The causality behind each procedural recommendation is explained to foster a culture of safety and scientific integrity.

Hazard Identification and Classification

Based on analysis of related amino-aromatic ketones, **4'-Aminooctanophenone** is anticipated to present several health hazards. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.[2]

Anticipated GHS Classification:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[3] [4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3] [4]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[3][4]
Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)	Category 3	H335: May cause respiratory irritation.[3][4]

The presence of the aminophenyl group suggests a toxicological profile similar to other aromatic amines, while the octanoyl chain may influence its physical properties and absorption characteristics. The compound may form an explosible dust-air mixture if dispersed in sufficient concentration.[4]

Physical and Chemical Properties

A comprehensive understanding of the physical and chemical properties of **4'-Aminooctanophenone** is fundamental to its safe handling. The following table summarizes key properties derived from computational models and data from analogous compounds.[5][6]

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₁ NO	PubChem[5]
Molecular Weight	219.32 g/mol	PubChem[5]
Appearance	Anticipated to be a tan or yellow crystalline solid.	Based on 4'-Aminoacetophenone[6]
Solubility	Moderately soluble in alcohols; likely low solubility in water.	Based on 4-Aminophenol[7]
logP (Octanol/Water Partition Coefficient)	3.9 (Computed)	PubChem[5]
Hydrogen Bond Donor Count	1	PubChem[5]
Hydrogen Bond Acceptor Count	2	PubChem[5]

Exposure Controls and Personal Protection

A multi-layered approach to exposure control, combining engineering controls, administrative procedures, and personal protective equipment (PPE), is essential for safely handling **4'-Aminooctanophenone**.

Engineering Controls

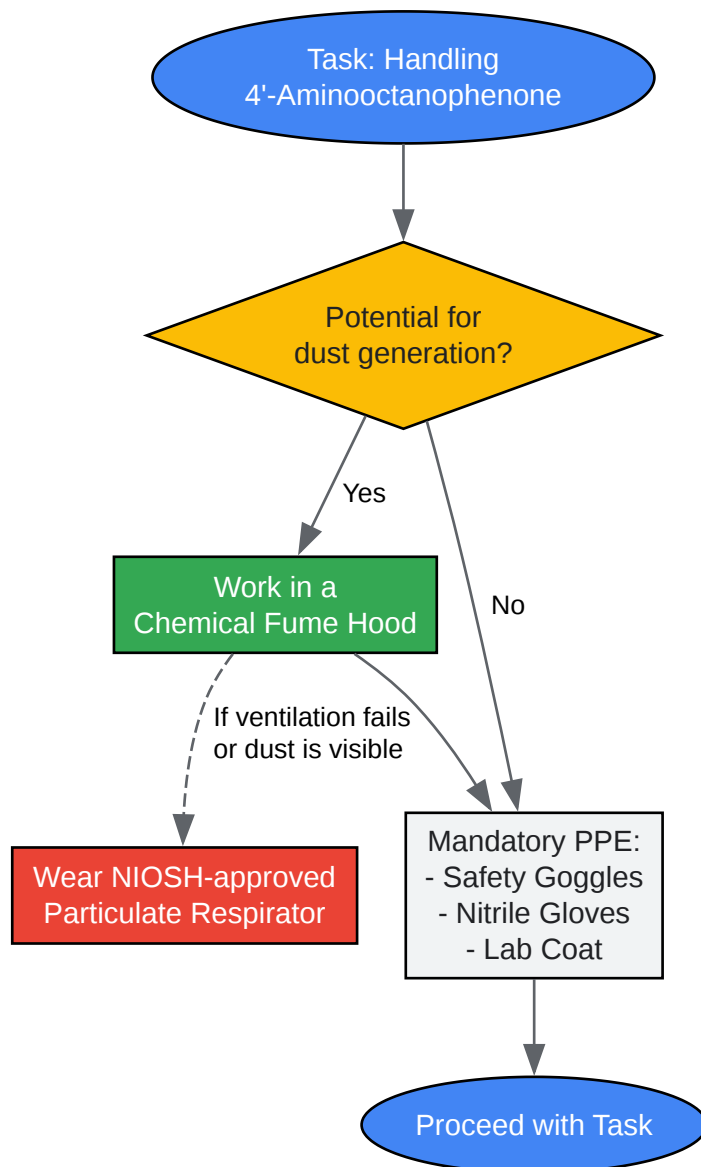
- **Ventilation:** All handling of solid **4'-Aminooctanophenone** should occur in a well-ventilated area.[8] For procedures that may generate dust, such as weighing or transferring, a certified chemical fume hood is mandatory.[9]
- **Safety Stations:** Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2]

Personal Protective Equipment (PPE)

The selection of PPE is the final barrier between the researcher and the chemical. The following PPE is mandatory when handling **4'-Aminooctanophenone**.

- Eye and Face Protection: Chemical safety goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards are required.^[9] A face shield should be worn in addition to goggles if there is a significant risk of splashes or dust generation.^[9]
- Skin Protection:
 - Gloves: Wear compatible, chemical-resistant gloves, such as nitrile rubber, tested according to EN 374.^{[3][10]} Always inspect gloves for integrity before use and change them immediately if contamination occurs.
 - Lab Coat: A buttoned, long-sleeved laboratory coat is required. For tasks with a higher risk of exposure, a chemical-resistant apron should be worn over the lab coat.^[9]
- Respiratory Protection: If dust formation is unavoidable despite engineering controls, or in the event of a ventilation failure, a NIOSH-approved respirator with a particulate filter (e.g., N95 or higher) is necessary.^{[9][10]}

Diagram 1: PPE Selection Workflow



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Caption: PPE Selection Workflow for **4'-Aminooctanophenone**.

Safe Handling and Storage

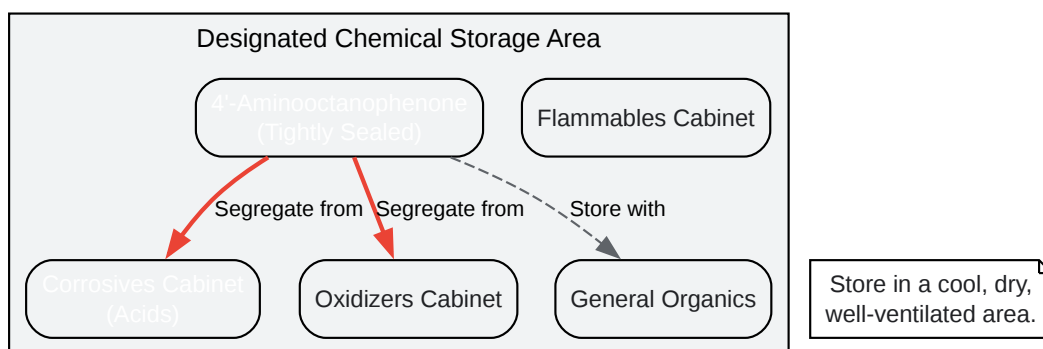
Handling

- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks.[3]
Do not eat, drink, or smoke in laboratory areas.[11]
- Manipulation: Avoid all personal contact, including inhalation of dust.[8] When transferring the solid, use techniques that minimize dust generation, such as careful scooping rather than pouring.
- Incompatibilities: Keep away from strong oxidizing agents and acids.[2]

Storage

- Conditions: Store in a cool, dry, and well-ventilated place.[8][11] The recommended storage temperature is between 15–25°C.[10]
- Containers: Keep containers tightly closed and store in the original container.[8] Protect containers from physical damage.[8]
- Segregation: Store away from incompatible materials and foodstuff containers.[8]

Diagram 2: Chemical Storage Protocol



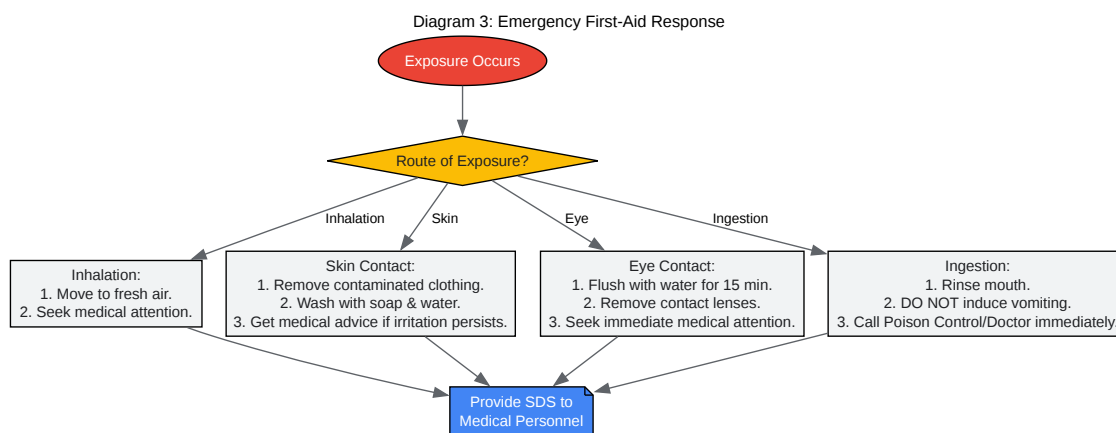
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Caption: Segregated Storage for **4'-Aminooctanophenone**.

First-Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure. Always seek medical attention after providing initial first aid and show the Safety Data Sheet to the attending physician.[\[11\]](#)[\[12\]](#)

- Inhalation: Remove the individual to fresh air.[\[2\]](#) If breathing is difficult or stops, provide artificial respiration.[\[11\]](#) Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[13\]](#) Wash the affected area with plenty of soap and water.[\[2\]](#) If skin irritation occurs, consult a physician.[\[10\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of clean, fresh water for at least 15 minutes, holding the eyelids apart.[\[2\]](#)[\[10\]](#) Remove contact lenses if present and easy to do.[\[2\]](#) Seek immediate medical attention from an ophthalmologist.[\[10\]](#)
- Ingestion: Rinse mouth with water.[\[2\]](#) Do NOT induce vomiting.[\[4\]](#) Call a physician or poison control center immediately.[\[2\]](#)



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Caption: Flowchart for First-Aid Procedures.

Spill and Leak Procedures

In the event of a spill, prioritize personnel safety and environmental protection.

Minor Spills (Solid)

- Evacuate: Advise personnel in the immediate area.[8]
- Ventilate: Ensure the area is well-ventilated.
- PPE: Wear all required PPE, including respiratory protection.[8]

- Cleanup: Use dry cleanup procedures.[8] Carefully sweep or vacuum the material, avoiding dust generation.[14]
- Contain: Place the spilled material and any contaminated cleaning supplies into a suitable, labeled, and sealed container for hazardous waste disposal.[8][14]
- Decontaminate: Wash the spill area thoroughly with soap and water.[8]

Major Spills

- Evacuate: Evacuate the laboratory immediately and alert emergency services.[8]
- Isolate: Prevent access to the contaminated area.[15]
- Contain: If safe to do so, prevent the spill from entering drains or water courses.[8]
- Allow only trained emergency responders with appropriate PPE to handle the cleanup.

Fire-Fighting Measures

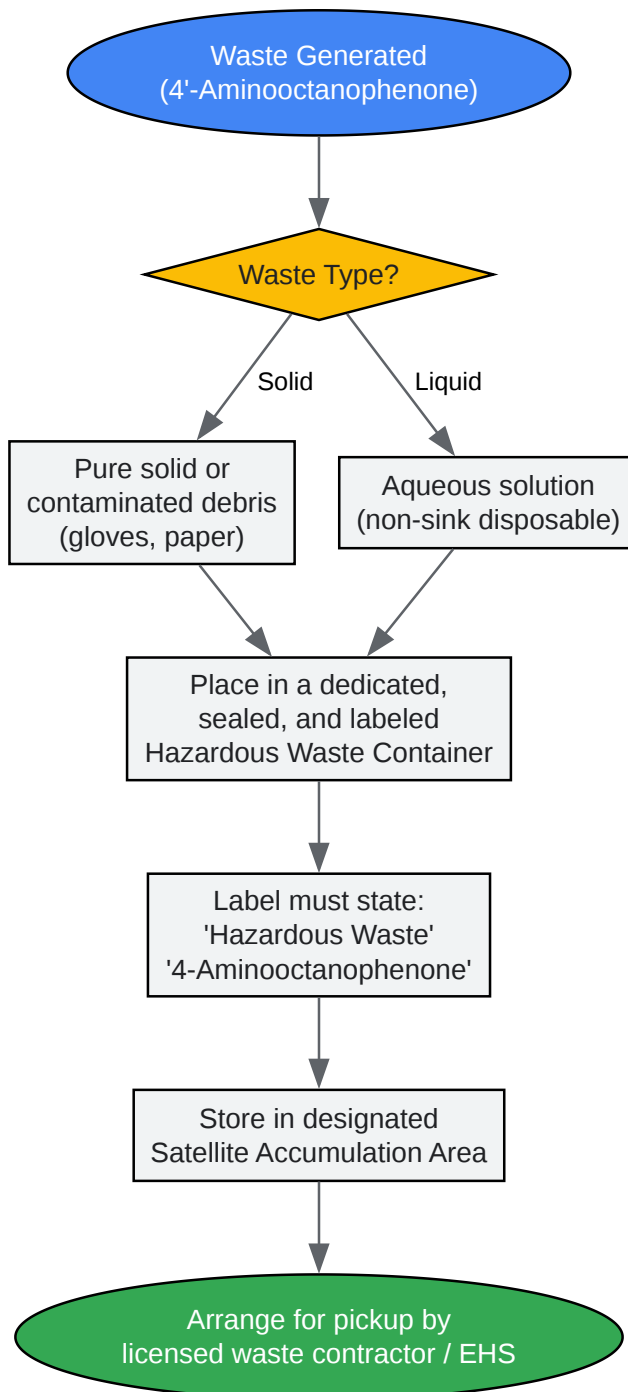
- Extinguishing Media:
 - Suitable: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂).[2][11]
 - Unsuitable: Do not use a direct water jet, as it may scatter the material.[10]
- Specific Hazards: The compound is combustible.[10] Combustion may produce toxic fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[2] Dust may form explosive mixtures with air.[10]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[2][16]

Disposal Considerations

Disposal of **4'-Aminooctanophenone** and its contaminated waste must be conducted in strict accordance with all applicable local, state, and federal regulations.[2][17]

- **Waste Classification:** This material should be treated as hazardous chemical waste.
- **Containerization:** Collect waste in a dedicated, chemically compatible, and clearly labeled container.^{[14][18]} The label should include the full chemical name: "**4'-Aminooctanophenone** Waste".^[14]
- **Segregation:** Do not mix with other waste streams, especially incompatible materials like strong oxidizers.^[18]
- **Disposal Route:** Arrange for disposal through a licensed environmental disposal company or your institution's Environmental Health & Safety (EHS) department.^{[9][19]} Under no circumstances should this chemical be disposed of down the drain or in regular trash.^{[9][17]}

Diagram 4: Waste Disposal Decision Tree



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Caption: Decision Tree for Proper Waste Disposal.

Toxicological Information

The toxicological data presented here is extrapolated from closely related compounds and serves as a predictive guide.

Toxicological Endpoint	Anticipated Effect	Supporting Evidence (Analogous Compounds)
Acute Oral Toxicity	Harmful if swallowed.	4-Aminophenol LD50 (Rat): 375 mg/kg.[20] 4'-Aminoacetophenone ATE (Oral): 381 mg/kg.[10]
Acute Dermal Toxicity	Low toxicity expected.	4-Aminophenol LD50 (Rat): >5000 mg/kg bw.[21]
Acute Inhalation Toxicity	Harmful if inhaled.	4-Aminophenol is classified as harmful by inhalation.[22]
Skin Irritation	Causes skin irritation.	4-Aminobenzophenone is classified as a skin irritant.[2]
Eye Irritation	Causes serious eye irritation.	4-Aminobenzophenone is classified as a serious eye irritant.[2]
Germ Cell Mutagenicity	Suspected of causing genetic defects.	4-Aminophenol is classified as Muta. 2 (H341).[22]

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 4'-Aminooctanophenone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1215662/docs#an-in-depth-technical-guide-to-the-safe-handling-of-4-aminooctanophenone\]](https://www.benchchem.com/product/b1215662/docs#an-in-depth-technical-guide-to-the-safe-handling-of-4-aminooctanophenone)

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